

2-Hydrazinyl-5-nitropyridine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 2-Hydrazinyl-5-nitropyridine

CAS No.: 6343-98-2

Cat. No.: B1587325

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CAS Registry Number: 6343-98-2 Synonyms: 2-Hydrazino-5-nitropyridine; (5-Nitropyridin-2-yl)hydrazine Molecular Formula: $C_5H_6N_4O_2$ Molecular Weight: 154.13 g/mol [1][2]

Part 1: Executive Summary & Hazard Architecture

This guide defines the operational safety envelope for **2-Hydrazinyl-5-nitropyridine**, a high-value heterocyclic building block used in the synthesis of energetic materials, pharmaceuticals, and agrochemicals.

The "Internal Redox" Hazard

The primary safety concern with this compound stems from its structural duality. It possesses a strongly reducing hydrazine moiety ($-NHNH_2$) and a strongly electron-withdrawing/oxidizing nitro group ($-NO_2$) on the same pyridine ring.

- **Thermodynamic Tension:** While kinetically stable at room temperature, the molecule contains its own oxidant and fuel. Upon thermal initiation or shock, this "internal redox" system can lead to rapid, exothermic decomposition.
- **Toxicological Profile:** Like many hydrazine derivatives, it is a potent skin sensitizer, a suspected carcinogen, and acutely toxic by inhalation and ingestion.

Physicochemical Safety Profile

Property	Value/Characteristic	Safety Implication
Physical State	Orange/Yellow Crystalline Solid	Dust generation risk; inhalation hazard.
Melting Point	195–206°C (Dec.)	High Risk: Melting often coincides with decomposition. Do not heat neat material to melting point.
Solubility	DMSO, DMF, Methanol (sparingly)	Use compatible solvents for decontamination.
Incompatibility	Strong Oxidizers, Acids, Acid Chlorides	Contact with oxidizers (e.g., fuming nitric acid) may cause immediate ignition.
Decomposition	NO _x , CO, N ₂	Fire releases toxic nitrogen oxides.

Part 2: Operational Handling Workflow (SOP)

Engineering Controls & PPE

Causality: Hydrazines are notorious for permeating standard latex gloves and causing delayed hypersensitivity. The nitro group adds a deflagration risk.

- Primary Barrier: Class II Biological Safety Cabinet (if powder) or Chemical Fume Hood with face velocity >100 fpm.
- Glove Protocol: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield® (Laminate) or thick Butyl Rubber for extended handling. Standard nitrile degrades rapidly against hydrazine solutions.
- Eye Protection: Chemical splash goggles + Face shield (if working with >1g or heating).

Safe Weighing & Transfer Protocol

Objective: Minimize dust generation and static discharge.

- **Static Dissipation:** Use an ionizing bar or anti-static gun on the weigh boat and spatula before contact. Dry nitro-heterocycles can be static-sensitive.
- **Solvent Dampening:** If possible, weigh the solid directly into a tared flask containing the reaction solvent (e.g., Ethanol) to immediately suppress dust.
- **Tooling:** Use chemically resistant plastic or stainless steel spatulas. Avoid rough ceramic surfaces that could generate friction heat.

Reaction Setup & Heating

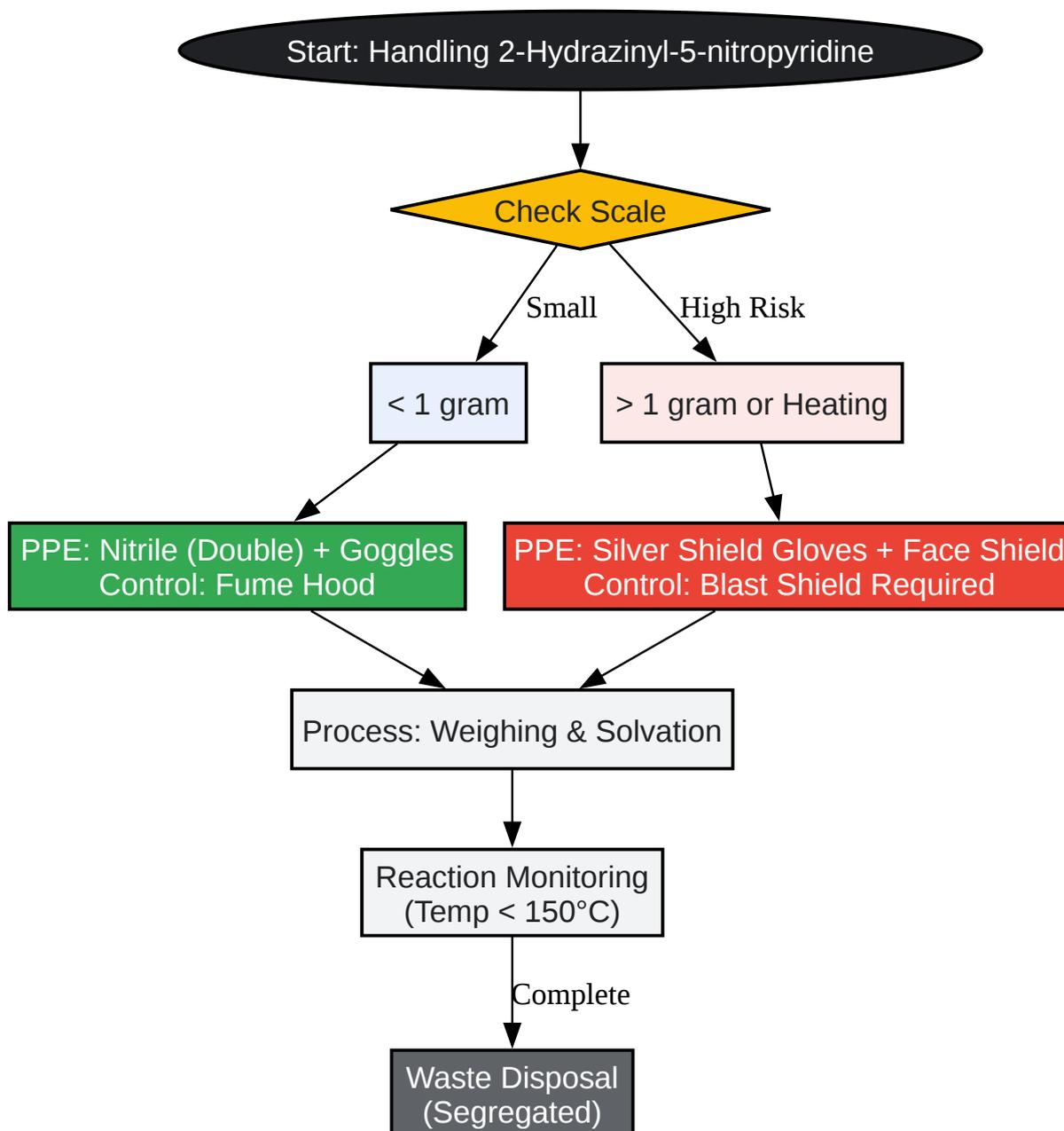
Critical Rule: Never heat **2-Hydrazinyl-5-nitropyridine** to dryness.

- **Solvent Selection:** Ensure the reaction solvent has a boiling point below the compound's decomposition temperature (<150°C recommended).
- **Inert Atmosphere:** Run all reactions under Nitrogen or Argon. Hydrazines can air-oxidize to form explosive azides or peroxides over time.
- **Blast Shielding:** For reactions >5g or those involving temperatures >80°C, a polycarbonate blast shield must be placed between the apparatus and the operator.

Part 3: Visualization of Safety Logic

Workflow: Safe Handling Lifecycle

The following diagram illustrates the decision matrix for handling this compound, emphasizing the "Stop/Go" decision points based on scale and state.



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Caption: Operational logic flow distinguishing between standard bench scale and high-risk setups requiring enhanced containment.

Part 4: Emergency Response & Decontamination

The "Bleach Trap" (Critical Warning)

Do NOT use Bleach (Sodium Hypochlorite) indiscriminately. While bleach is often used to quench simple hydrazine hydrate, reacting it with nitro-substituted hydrazines can be unpredictable.

- Risk: Formation of chloramines or diazonium species which may precipitate and become shock-sensitive.
- Correct Decontamination: Use a solvent-based approach first, followed by surfactant cleaning.

Spill Cleanup Protocol

- Evacuate: If dust is airborne, clear the lab for 15 minutes to allow settling/venting.
- Isolate: Don full PPE (Silver Shield gloves).
- Wet Method: Cover the spill with a paper towel soaked in Ethanol or Acetone. This prevents dust and solvates the compound.
- Collection: Wipe up the material.^[3] Place the contaminated towels into a dedicated solid hazardous waste container.
- Final Wash: Clean the surface with a soapy water solution (surfactant) to remove residues.

Waste Disposal^[4]

- Stream: High Hazard Organic. Label clearly as "Toxic" and "Potential Explosive Hazard" if dry.
- Segregation: NEVER mix with oxidizing waste streams (e.g., Chromic acid, Nitric acid waste, Peroxides).
- Destruction: Professional incineration is the only recommended disposal method. Do not attempt chemical destruction (quenching) in the lab unless strictly necessary and validated.

^[4]

Part 5: Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible. The hydrazine group is susceptible to air oxidation, turning the solid dark brown/black over time.
- Container: Amber glass to protect from light. Cap must be tight to prevent moisture ingress (hydrolysis risk).

References

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